

# Technical Guide: Physicochemical Characteristics of CAS 119509-49-8 (Acid Brown 425)

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## Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of the synthetic azo dye, CAS 119509-49-8, commonly known as **Acid Brown 425**. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other fields where the properties of this compound are of interest.

## Chemical Identity and General Properties

**Acid Brown 425** is classified as an acid dye, primarily used in the textile, leather, and paper industries.<sup>[1]</sup> Its chemical structure is characterized by the presence of one or more azo (-N=N-) groups, which are responsible for its color.

Table 1: General and Chemical Identification Data for CAS 119509-49-8 (**Acid Brown 425**)

Parameter	Value	Reference
CAS Number	119509-49-8	[2][3][4]
Common Name	Acid Brown 425	[1][3]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> N <sub>4</sub> O <sub>7</sub> S	[1][3]
Molecular Weight	456.43 g/mol	[3]
Chemical Class	Azo Metal Complex	
IUPAC Name	2-(2-{2,4-dihydroxy-5-[2-(2-methyl-4-sulfophenyl)diazen-1-yl]phenyl}diazen-1-yl)benzoic acid	[5]

## Physicochemical Characteristics

The physicochemical properties of a compound are critical for determining its applications, behavior in various media, and potential biological interactions.

Table 2: Physicochemical Properties of **Acid Brown 425**

Property	Value	Reference
Physical Form	Brown Powder	[3]
Solubility in Water	Soluble	
Solubility in other solvents	Slightly soluble in DMF, DMSO, pyridine. Insoluble in alcohols, ketones, hydrocarbons, esters.	
Bulk Density	450 - 500 kg/m <sup>3</sup>	
pH of 1% solution	8.5 - 9.5 (at 10 g/l, 20°C)	
Maximum Wavelength (λ <sub>max</sub> )	450 nm	

## Experimental Protocols

This section details the methodologies for determining some of the key physicochemical properties of **Acid Brown 425**.

### Determination of Bulk Density

The bulk density of a powdered substance is its mass per unit volume, including the spaces between particles.

Methodology:

- A known mass of **Acid Brown 425** powder is carefully poured into a graduated cylinder of a specific volume (e.g., 100 mL).
- The volume occupied by the powder is recorded.
- The bulk density is calculated using the formula: Bulk Density = Mass of Powder / Volume of Powder
- For consistency and accuracy, the measurement should be repeated multiple times, and the average value reported. It is important to avoid tapping or compacting the powder during this measurement.

### Determination of Solubility

The solubility of a substance is a measure of its ability to dissolve in a solvent.

Methodology (Qualitative):

- A small, measured amount of **Acid Brown 425** is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol).
- The mixture is agitated (e.g., by vortexing) for a set period.
- The solution is visually inspected for the presence of undissolved solid particles.
- If the solid dissolves completely, the substance is considered soluble in that solvent under the tested conditions.

#### Methodology (Quantitative):

- An excess amount of **Acid Brown 425** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for an extended period to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- A known volume of the clear filtrate is taken, and the solvent is evaporated to dryness.
- The mass of the remaining solid is measured, and the solubility is calculated (e.g., in g/L).

## UV-Visible Spectroscopy for $\lambda_{\text{max}}$ Determination

UV-Visible spectroscopy is used to determine the wavelength at which a substance absorbs the most light.

#### Methodology:

- A dilute solution of **Acid Brown 425** in a suitable solvent (e.g., water) is prepared.
- A UV-Visible spectrophotometer is calibrated using the pure solvent as a blank.
- The absorbance of the **Acid Brown 425** solution is measured over a range of wavelengths (typically 200-800 nm).
- The wavelength corresponding to the highest absorbance peak is identified as the  $\lambda_{\text{max}}$ .

## Synthesis and Potential Biological Interactions

### General Synthesis Pathway

**Acid Brown 425** is synthesized through a multi-step process that is characteristic of many azo dyes. The general workflow involves the diazotization of an aromatic amine followed by an azo coupling reaction with a suitable coupling component.<sup>[1]</sup> For **Acid Brown 425**, the likely precursors are anthranilic acid and resorcinol.<sup>[1]</sup>

Caption: General synthesis workflow for **Acid Brown 425**.

## Biological Activity and Signaling Pathways

Studies on the biological activity of **Acid Brown 425** have indicated potential for skin irritation and allergic reactions in sensitive individuals.[1] Furthermore, some acid dyes have been shown to exhibit mutagenic properties under certain conditions.[1] The genotoxicity of some azo dyes is often attributed to their metabolic reduction in the liver and by intestinal microflora into aromatic amines, which can be carcinogenic. These reactive metabolites can form adducts with DNA, potentially leading to mutations.

While specific signaling pathways modulated by **Acid Brown 425** have not been detailed in the available literature, a generalized mechanism for the genotoxicity of azo dyes can be conceptualized.

Caption: A conceptual diagram of a potential genotoxicity pathway for azo dyes.

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